Application Notes and Protocols for c-Kit-IN-2 In Vitro Assays

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Compound of Interest

Compound Name:	*c-Kit-IN-2*
Cat. No.:	*B12423316*

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Introduction

c-Kit (also known as CD117 or stem cell factor receptor) is a receptor tyrosine kinase (RTK) that plays a crucial role in cell signaling pathways governing proliferation, survival, and differentiation.[1] Dysregulation of c-Kit activity, often due to activating mutations, is a key driver in various cancers, most notably gastrointestinal stromal tumors (GIST).[2][3] **c-Kit-IN-2** is a potent inhibitor of c-Kit kinase activity, demonstrating significant anti-proliferative effects in GIST cell lines. These application notes provide detailed protocols for in vitro assays to characterize the activity of **c-Kit-IN-2** and similar inhibitors.

c-Kit Signaling Pathway

Upon binding its ligand, stem cell factor (SCF), the c-Kit receptor dimerizes, leading to autophosphorylation of specific tyrosine residues in its intracellular domain. This activation initiates a cascade of downstream signaling pathways, including the PI3K/AKT, MAPK/ERK, and JAK/STAT pathways, which collectively promote cell growth and survival. Inhibitors like **c-Kit-IN-2** block the kinase activity, thereby preventing this signaling cascade.

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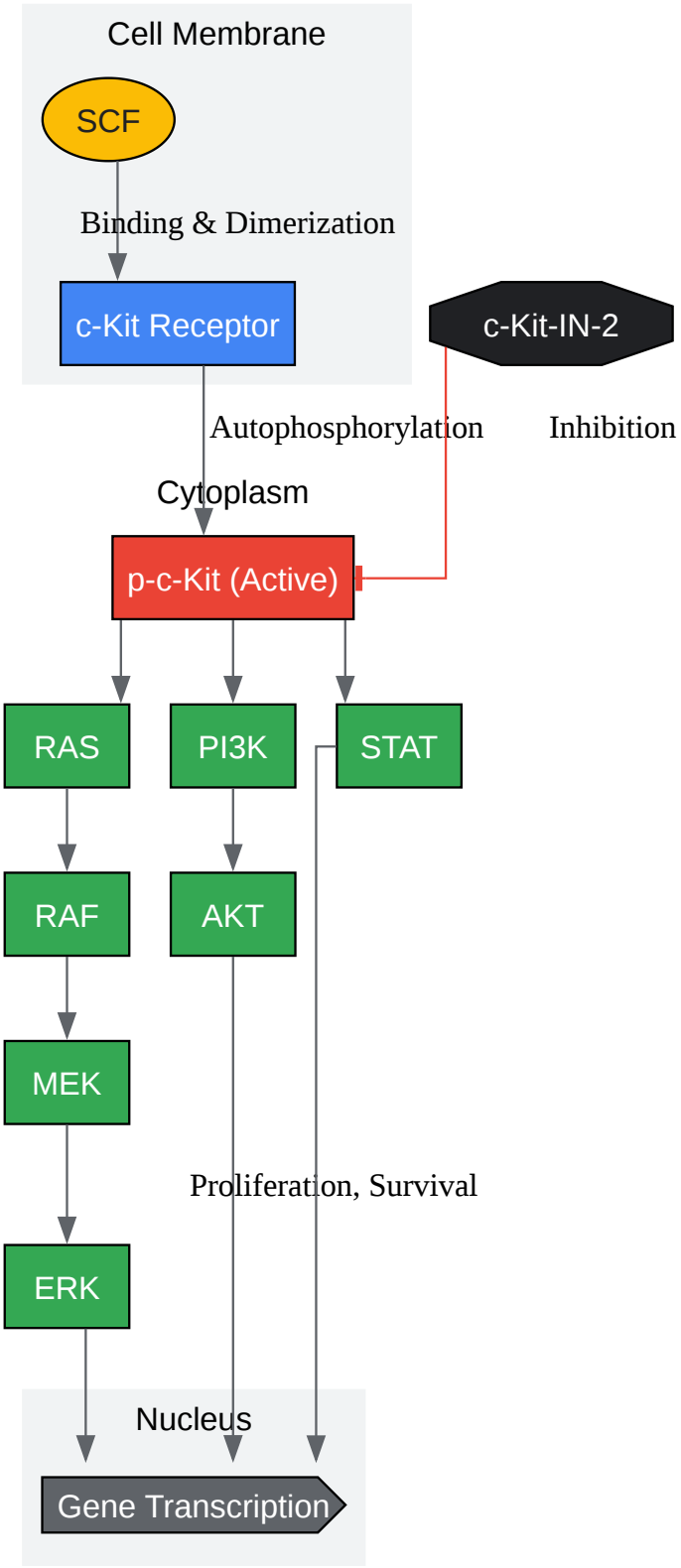

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Caption: The c-Kit signaling pathway and the inhibitory action of **c-Kit-IN-2**.

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Quantitative Data Summary

The inhibitory activity of **c-Kit-IN-2** has been quantified through both biochemical and cell-based assays. The following table summarizes the key potency metrics.

Assay Type	Parameter	c-Kit-IN-2 Value	Cell Line	Reference
Biochemical Kinase Assay	IC_{50}	82 nM	N/A	[4][5]
Cell Proliferation Assay	GI_{50}	3 nM	GIST882	[4]
Cell Proliferation Assay	GI_{50}	1 nM	GIST430	[4]
Cell Proliferation Assay	GI_{50}	2 nM	GIST48	[4]

IC_{50}: The half-maximal inhibitory concentration in a biochemical assay. GI_{50}: The half-maximal growth inhibitory concentration in a cell-based assay.

Experimental Protocols

The following protocols provide detailed methodologies for evaluating c-Kit inhibitors.

Biochemical Kinase Assay (ADP-Glo™ Format)

This assay quantifies the enzymatic activity of purified c-Kit kinase by measuring the amount of ADP produced, which correlates with kinase activity. The ADP-Glo™ Kinase Assay is a luminescent assay that measures ADP formed from a kinase reaction.[3][6]

Experimental Workflow:

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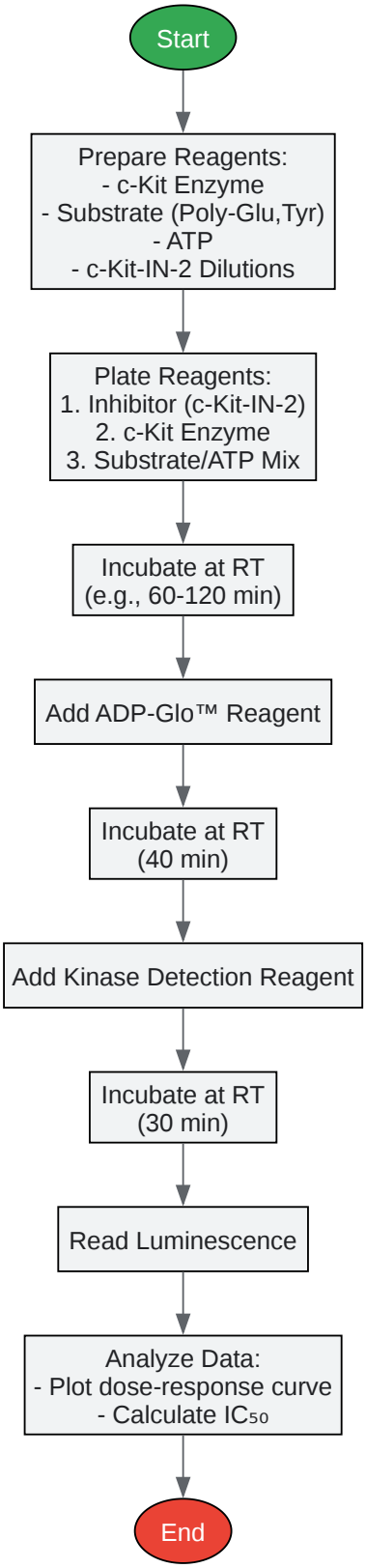

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Caption: Workflow for the c-Kit biochemical kinase assay.

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Materials:

- Recombinant human c-Kit kinase
- Protein Tyrosine Kinase Substrate (e.g., Poly-(Glu, Tyr) 4:1)
- ATP
- **c-Kit-IN-2**
- ADP-Glo™ Kinase Assay Kit (Promega)
- Kinase Buffer (e.g., 40 mM Tris, pH 7.5, 20 mM $MgCl_2$, 0.1 mg/ml BSA, 2 mM $MnCl_2$, 50 µM DTT)[6]
- White, opaque 96- or 384-well assay plates
- Luminometer

Procedure:

- Reagent Preparation:
  - Prepare a stock solution of **c-Kit-IN-2** in 100% DMSO.
  - Create a serial dilution series of **c-Kit-IN-2** in kinase buffer. Include a DMSO-only control.
  - Dilute the c-Kit enzyme and substrate/ATP mix in kinase buffer to the desired working concentrations. Optimal concentrations should be determined empirically but a starting point could be 20 ng of c-Kit enzyme and 50 µM ATP.[6]
- Assay Plating (384-well format):[6]
  - Add 1 µL of the **c-Kit-IN-2** dilution or DMSO control to the appropriate wells.
  - Add 2 µL of the diluted c-Kit enzyme.
  - Initiate the reaction by adding 2 µL of the substrate/ATP mixture.

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- Kinase Reaction:
  - Incubate the plate at room temperature for 60-120 minutes.
- Signal Detection:
  - Add 5 µL of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
  - Incubate at room temperature for 40 minutes.
  - Add 10 µL of Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.
  - Incubate at room temperature for 30 minutes.
- Data Acquisition and Analysis:
  - Measure the luminescence using a plate reader.
  - Subtract the background (no enzyme control) from all readings.
  - Plot the luminescence signal against the logarithm of the inhibitor concentration.
  - Calculate the IC_{50} value by fitting the data to a four-parameter logistic curve.

Cellular Proliferation Assay (GIST Cell Lines)

This assay measures the effect of **c-Kit-IN-2** on the proliferation of GIST cell lines that are dependent on c-Kit signaling.

Materials:

- GIST cell lines (e.g., GIST882, GIST430, GIST48)
- Appropriate cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- **c-Kit-IN-2**

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- Cell viability reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay, Promega)
- Sterile, clear-bottom 96-well cell culture plates
- Luminometer

Procedure:

- Cell Seeding:
  - Harvest and count GIST cells.
  - Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of culture medium.
  - Incubate the plate for 24 hours at 37°C, 5% CO_2.
- Compound Treatment:
  - Prepare a serial dilution of **c-Kit-IN-2** in culture medium.
  - Add 10 µL of the diluted compound or vehicle control (e.g., 0.1% DMSO) to the wells.
  - Incubate for 72 hours at 37°C, 5% CO_2.
- Viability Measurement:
  - Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.
  - Add 100 µL of CellTiter-Glo® reagent to each well.
  - Mix on an orbital shaker for 2 minutes to induce cell lysis.
  - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Acquisition and Analysis:
  - Measure the luminescence using a plate reader.

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- Normalize the data to the vehicle-treated control wells (representing 100% viability).
- Plot the percent viability against the logarithm of the inhibitor concentration.
- Calculate the GI_{50} value using non-linear regression analysis.

Western Blot for c-Kit Phosphorylation

This protocol is used to confirm that **c-Kit-IN-2** inhibits the autophosphorylation of the c-Kit receptor in a cellular context.

Materials:

- GIST cell line (e.g., GIST882)
- **c-Kit-IN-2**
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- Transfer apparatus and PVDF membrane
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies: anti-phospho-c-Kit (Tyr719), anti-total-c-Kit
- HRP-conjugated secondary antibody
- Chemiluminescent substrate (ECL)
- Imaging system

Procedure:

- Cell Treatment and Lysis:

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- Culture GIST882 cells to ~80% confluency.
- Treat cells with varying concentrations of **c-Kit-IN-2** for 2-4 hours. Include a vehicle control.
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.[7][8]
- Clarify the lysates by centrifugation and collect the supernatant.

- Protein Quantification:
  - Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Transfer:
  - Load equal amounts of protein (e.g., 20-30 µg) per lane onto an SDS-PAGE gel.
  - Separate the proteins by electrophoresis.
  - Transfer the separated proteins to a PVDF membrane.[9]
- Immunoblotting:
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody (anti-phospho-c-Kit) overnight at 4°C, diluted in blocking buffer.[8]
  - Wash the membrane three times with TBST.
  - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane again three times with TBST.
- Detection:
  - Apply the ECL substrate to the membrane.
  - Capture the chemiluminescent signal using an imaging system.

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- Stripping and Re-probing:
  - To normalize for protein loading, the membrane can be stripped and re-probed with an antibody against total c-Kit. Follow the manufacturer's protocol for the stripping buffer.
  - Repeat the immunoblotting steps starting from the primary antibody incubation with the anti-total-c-Kit antibody.
- Analysis:
  - Quantify the band intensities using densitometry software.
  - Calculate the ratio of phospho-c-Kit to total c-Kit for each treatment condition to determine the extent of inhibition.

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